

Kmeriol (C₁₂H₁₈O₅): An In-Depth Technical Overview

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Compound of Interest

Compound Name: *Kmeriol*

Cat. No.: *B1673673*

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Systematic Name: 3-(3,4,5-trimethoxyphenyl)propane-1,2-diol Molecular Formula: C₁₂H₁₈O₅
CAS Number: 54306-10-4

Introduction

Kmeriol, systematically known as 3-(3,4,5-trimethoxyphenyl)propane-1,2-diol, is a natural compound with the molecular formula C₁₂H₁₈O₅. While it is available from commercial suppliers and noted for its potential antimicrobial properties, detailed scientific literature corroborating its biological activity, mechanism of action, and experimental protocols remains scarce in publicly accessible databases. This guide provides a comprehensive overview of the available information on **Kmeriol**, including its chemical structure and supplier--reported biological activities, while also highlighting the current gaps in research.

Chemical Properties and Structure

Based on its systematic name and the canonical SMILES string (COC1=CC(=CC(=C1OC)OC)CC(CO)O), the chemical structure of **Kmeriol** can be elucidated. It features a propane-1,2-diol backbone attached to a 3,4,5-trimethoxyphenyl group.

Table 1: Physicochemical Properties of **Kmeriol**

Property	Value	Source
Molecular Weight	242.27 g/mol	Calculated
Molecular Formula	C ₁₂ H ₁₈ O ₅	---
CAS Number	54306-10-4	---
Canonical SMILES	<chem>COC1=CC(=CC(=C1OC)OC)C(C(CO)O)</chem>	BOC Sciences

Reported Biological Activity

Commercial suppliers have indicated that **Kmeriol** possesses significant antimicrobial properties. Specifically, BOC Sciences describes it as a "natural compound innovation, renowned for their awe-inspiring antimicrobial prowess, focusing its force on studying pathogenic bacteria". However, at the time of this writing, no peer-reviewed studies are available to substantiate these claims with specific quantitative data, such as Minimum Inhibitory Concentration (MIC) values against various bacterial strains.

Synthesis and Structure Elucidation

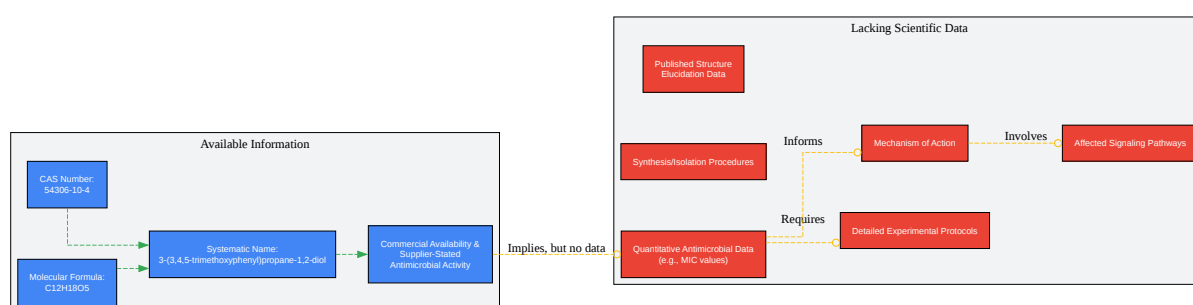
Detailed methodologies for the synthesis or isolation and structure elucidation of **Kmeriol** are not readily available in the scientific literature. While the structure can be inferred from its chemical name, the experimental procedures to confirm this structure, such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) data, have not been published in peer-reviewed journals.

Experimental Protocols

A critical component of a technical guide is the inclusion of detailed experimental protocols. Unfortunately, due to the absence of published research on the antimicrobial activities of **Kmeriol**, specific protocols for assays such as antimicrobial susceptibility testing, mechanism of action studies, or in vivo efficacy models cannot be provided at this time.

Logical Relationship of Available Information

The following diagram illustrates the current state of knowledge regarding **Kmeriol**, highlighting the information that is available versus what is currently lacking in the scientific domain.



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Caption: Logical flow of available versus missing data for **Kmeriol**.

Conclusion and Future Directions

Kmeriol (3-(3,4,5-trimethoxyphenyl)propane-1,2-diol) presents as a compound of interest due to its supplier--reported antimicrobial properties. However, there is a significant disparity between its commercial availability and the depth of scientific knowledge available in the public domain. For researchers, scientists, and drug development professionals, this represents both a challenge and an opportunity. The lack of published data underscores the need for foundational research to be conducted and disseminated. Future studies should focus on:

- **Confirmation of Antimicrobial Activity:** Rigorous testing of **Kmeriol** against a panel of pathogenic bacteria and fungi to determine its spectrum of activity and potency (MIC, MBC).
- **Mechanism of Action Studies:** Investigating how **Kmeriol** exerts its antimicrobial effects, which could involve cell wall synthesis inhibition, protein synthesis inhibition, or other mechanisms.
- **Synthesis and Analogue Development:** Developing and publishing a robust synthetic route to **Kmeriol** would enable the production of analogues for structure-activity relationship (SAR) studies, potentially leading to the discovery of more potent antimicrobial agents.
- **Toxicology and Safety Profiling:** A thorough evaluation of the cytotoxic and in vivo toxicological profile of **Kmeriol** is essential before it can be considered for any therapeutic application.

Until such data becomes available through peer-reviewed scientific publications, the potential of **Kmeriol** as a novel antimicrobial agent remains largely unverified.

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